

An In-depth Technical Guide to the Metabolism and Degradation Pathways of Flufenoxuron

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Compound of Interest

Compound Name: Flufenoxuron-d3

Cat. No.: B15608782

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the metabolic and degradation pathways of flufenoxuron, a benzoylurea insecticide. The information is compiled from various scientific sources to assist researchers, scientists, and professionals in the fields of environmental science and drug development in understanding the fate of this compound in different biological and environmental systems.

Chemical Identity

- Common Name: Flufenoxuron
- IUPAC Name: 1-[4-(2-chloro- α,α,α -trifluoro-p-tolyloxy)-2-fluorophenyl]-3-(2,6-difluorobenzoyl)urea[1]
- Chemical Formula: $C_{21}H_{11}ClF_6N_2O_3$ [1][2]
- Molecular Weight: 488.77 g/mol [2]
- Mode of Action: Flufenoxuron is an insect growth regulator that acts by inhibiting chitin synthesis, which is crucial for the development of the insect exoskeleton. This disruption of the molting process is lethal to immature insect stages.[3][4]

Abiotic Degradation Pathways

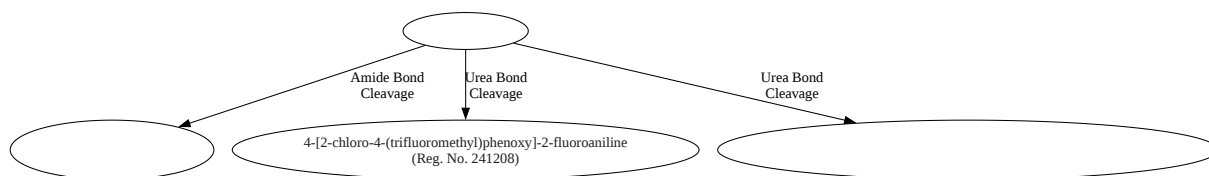
Flufenoxuron is susceptible to degradation in the environment through abiotic processes, primarily hydrolysis and photolysis.

Hydrolysis is a significant pathway for the degradation of flufenoxuron, particularly under alkaline conditions. The primary mechanism involves the cleavage of the amide bond between the benzoyl and phenylurea moieties.^[5] The rate of hydrolysis is highly dependent on the pH of the medium.^[6]

Quantitative Data on Hydrolysis

pH	Temperature (°C)	Half-life (DT ₅₀)	Reference
5	50	> 1 year (stable)	^[7]
5	Not Specified	112 days	^[6]
7	50	> 1 year (stable)	^[7]
7	Not Specified	104 days	^[6]
9	50	> 87% degradation after 5 days	^[7]
9	25 (extrapolated)	76 days	^[7]
9	Not Specified	36.7 days	^[6]
12	Not Specified	2.7 days	^[6]

Experimental Protocol for Hydrolysis Study: A hydrolysis study was conducted at 50°C in sterile aqueous buffer solutions at pH 5, 7, and 9. The concentration of flufenoxuron was monitored over time to determine the rate of degradation. For the pH 9 study, where significant degradation was observed, further investigations were carried out at 60°C and 70°C to allow for the extrapolation of the half-life at 25°C.^[7]



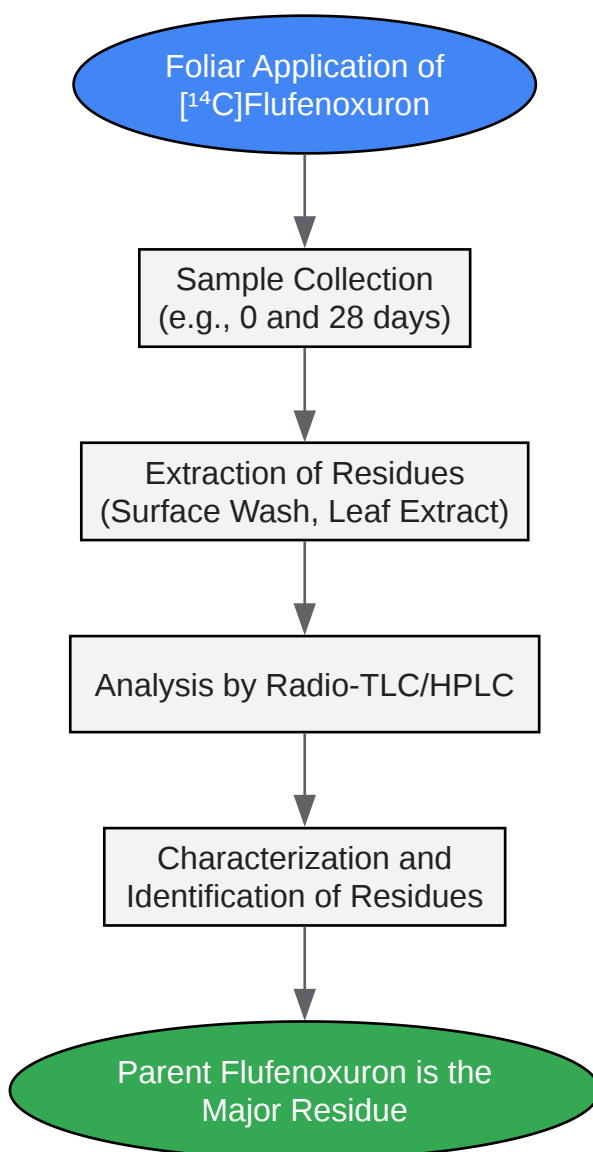
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General metabolic pathway of flufenoxuron in mammals.

Metabolism studies in plants such as grapes, apples, tomatoes, and Chinese cabbage have shown that the parent flufenoxuron is the major residue identified. There is limited translocation of the compound from the surface of the fruit or leaves to other parts of the plant. No significant metabolites have been identified in the tested plant matrices, with the parent compound accounting for over 90% of the total radioactive residue in most cases.

Experimental Protocol for Plant Metabolism: The metabolism of [^{14}C -aniline]-flufenoxuron was studied in Chinese cabbage following a single foliar application. Samples were collected at 0 and 28 days after treatment. The distribution of radioactivity was determined in surface washes, leaf extracts, and post-extracted solids. Characterization and identification of the residues were performed using radio-TLC.

Experimental Workflow for Plant Metabolism Study



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Experimental workflow for plant metabolism studies.

Flufenoxuron acts as an insect growth regulator by inhibiting chitin synthesis. Studies on the desert locust (*Schistocerca gregaria*) have shown that flufenoxuron can affect the content of proteins, lipids, and carbohydrates in the haemolymph and fat body of the insects, with effects varying depending on the developmental stage and the concentration of the insecticide. The primary mode of action is the disruption of cuticle formation during molting.

4. Summary of Key Findings

- **Hydrolysis:** Flufenoxuron is stable under acidic and neutral conditions but degrades more rapidly in alkaline environments through the cleavage of the amide bond.
- **Photolysis:** Aqueous photolysis occurs with a half-life of approximately one to two weeks, while it is stable on soil surfaces.
- **Soil Degradation:** Flufenoxuron is moderately persistent in soil, with degradation occurring primarily through microbial action, leading to the formation of urea and aniline derivatives.
- **Mammalian Metabolism:** Absorption is dose-dependent, and excretion is mainly via feces. Metabolism proceeds via hydrolysis to produce benzoic acid, benzamide, urea, and aniline derivatives. There is a potential for bioaccumulation in fatty tissues.
- **Plant Metabolism:** Limited metabolism occurs in plants, with the parent compound being the predominant residue.
- **Insecticidal Action:** Flufenoxuron disrupts chitin synthesis in insects, leading to mortality during molting.

This guide provides a foundational understanding of the metabolic and degradation pathways of flufenoxuron. Further research into the specific enzymes involved in its metabolism and the environmental factors influencing its degradation will contribute to a more complete picture of its fate and potential impacts.

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